

Introduction: The Benzoxazolone Core as a Privileged Scaffold

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Compound of Interest

Compound Name: 3,5-Dimethyl-2,3-dihydro-1,3-benzoxazol-2-one

CAS No.: 88882-28-4

Cat. No.: B1282257

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The benzoxazolone nucleus is a prominent heterocyclic scaffold that has garnered significant attention from medicinal chemists.[1] Its unique combination of features—a planar, aromatic system fused to a cyclic carbamate (lactam)—makes it an ideal framework for drug design.[2] These properties, including a weakly acidic N-H proton (in the unsubstituted parent), a balance of lipophilic and hydrophilic regions, and multiple sites for chemical modification, allow for fine-tuning of pharmacokinetic and pharmacodynamic profiles.[2]

Consequently, the benzoxazolone ring system is a core component in a diverse array of biologically active molecules, with applications ranging from anticancer and anti-inflammatory agents to neuroprotective compounds and insecticides.[2] The compound of focus, 3,5-Dimethyl-1,3-benzoxazol-2(3H)-one, represents a specific, functionalized iteration of this important scaffold. The methylation at the N-3 position blocks the acidic proton, altering its hydrogen bonding capability and metabolic profile, while the methyl group at the C-5 position provides a vector for probing steric and electronic interactions within biological targets.

Nomenclature and Structural Elucidation

The systematic IUPAC name for the topic compound is 3,5-dimethyl-1,3-benzoxazol-2(3H)-one. Let's deconstruct this name according to IUPAC principles:[3][4]

- benzoxazol: Indicates a benzene ring fused to an oxazole ring.
- -2-one: Specifies a ketone (C=O) group at position 2 of the heterocyclic ring.
- (3H)-one: In the parent scaffold, this denotes the presence of a hydrogen atom on the nitrogen at position 3, which allows the "one" (ketone) to exist. This is standard nomenclature for indicating the location of saturation in a heterocyclic system that could otherwise be aromatic.[5]
- 1,3-: The numbers 1 and 3 denote the positions of the oxygen and nitrogen atoms in the five-membered ring, respectively.
- 3,5-dimethyl-: This prefix indicates two methyl (-CH₃) substituents. The locant '3' specifies a methyl group attached to the nitrogen atom, and the locant '5' places the second methyl group on the benzene ring.

Synonyms such as "**3,5-Dimethyl-2,3-dihydro-1,3-benzoxazol-2-one**" are also used and are structurally correct, explicitly stating the saturation of the heterocyclic part of the ring system.[5][6]

Caption: Structure of 3,5-dimethyl-1,3-benzoxazol-2(3H)-one with IUPAC numbering.

Physicochemical Properties

While experimental data for this specific derivative is not widely published, its properties can be reliably predicted based on the parent scaffold and the influence of the methyl substituents.

Property	Value (Predicted/Annotated)	Justification & References
Molecular Formula	C ₉ H ₉ NO ₂	Calculated from structure.
Molecular Weight	163.17 g/mol	Calculated from formula.
Appearance	White to off-white solid	Typical for small, crystalline organic molecules.[5]
Melting Point	< 139-141 °C	The parent, 2(3H)-benzoxazolone, melts at 139-141°C.[7] N- and C-methylation often disrupts crystal packing, leading to a slightly lower melting point.
Solubility	Soluble in methanol, ethanol, DMSO, DMF, ethyl acetate. Sparingly soluble in water.	The addition of two methyl groups increases lipophilicity compared to the parent scaffold.
logP (Octanol/Water)	~1.5 - 2.0	The logP of the parent is ~1.3. [8] Each methyl group typically increases logP by ~0.5, though intramolecular effects modify this.
pKa	Not applicable (no acidic proton)	The N-H proton (pKa ~9.5 in parent) is replaced by a methyl group, removing its acidic character.

Synthesis and Purification Protocol

The synthesis of 3,5-dimethyl-1,3-benzoxazol-2(3H)-one can be efficiently achieved via a two-step process starting from a commercially available substituted aminophenol.

Overall Reaction: 2-Amino-4-methylphenol → 5-methyl-1,3-benzoxazol-2(3H)-one → 3,5-dimethyl-1,3-benzoxazol-2(3H)-one

Step 1: Cyclization to form 5-methyl-1,3-benzoxazol-2(3H)-one

This step involves the formation of the core benzoxazolone ring via cyclocarbonylation of the aminophenol. Using a safe and stable carbonylating agent like ethyl imidazole-1-carboxylate (ElmC) is preferable to hazardous alternatives like phosgene.^{[9][10]}

- Materials: 2-Amino-4-methylphenol, Ethyl imidazole-1-carboxylate (ElmC) or Ethyl Chloroformate, Potassium Carbonate (K_2CO_3), Tetrahydrofuran (THF, anhydrous).
- Procedure:
 - To a round-bottom flask equipped with a reflux condenser and magnetic stirrer, add 2-amino-4-methylphenol (1.0 eq).
 - Add anhydrous THF as the solvent (approx. 10 mL per gram of aminophenol).
 - Add finely ground potassium carbonate (1.5 eq) to the suspension.
 - Add the carbonylating agent, ElmC (1.2 eq), to the mixture. The use of a slight excess ensures complete consumption of the starting material. K_2CO_3 acts as the base to facilitate the reaction.^[9]
 - Heat the mixture to reflux (approx. 66°C) and maintain for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a 1:1 mixture of ethyl acetate:hexane).
 - After completion, cool the reaction to room temperature and remove the THF under reduced pressure using a rotary evaporator.
 - Quench the residue with water and extract the product with ethyl acetate (3 x 50 mL). The organic layers are combined.
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo to yield the crude 5-methyl-1,3-benzoxazol-2(3H)-one.

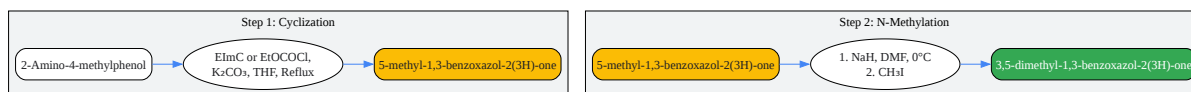
- Purify the crude product by column chromatography on silica gel or by recrystallization from an appropriate solvent system (e.g., ethanol/water).

Step 2: N-Methylation

This step involves the selective alkylation of the nitrogen atom of the benzoxazolone ring.

- Materials: 5-methyl-1,3-benzoxazol-2(3H)-one, Methyl Iodide (CH_3I) or Dimethyl Sulfate ($(\text{CH}_3)_2\text{SO}_4$), Sodium Hydride (NaH , 60% dispersion in mineral oil) or Potassium Carbonate (K_2CO_3), Dimethylformamide (DMF, anhydrous) or Acetone.
- Procedure:
 - To a flame-dried, three-neck flask under an inert atmosphere (N_2 or Ar), add 5-methyl-1,3-benzoxazol-2(3H)-one (1.0 eq).
 - Add anhydrous DMF as the solvent.
 - Cool the solution to 0°C in an ice bath.
 - Carefully add sodium hydride (1.1 eq) portion-wise. NaH is a strong, non-nucleophilic base that deprotonates the nitrogen to form the corresponding anion, a potent nucleophile.
 - Allow the mixture to stir at 0°C for 30 minutes.
 - Slowly add methyl iodide (1.2 eq) dropwise via syringe. The reaction is exothermic and should be controlled.
 - Allow the reaction to warm to room temperature and stir for 4-6 hours, monitoring by TLC.
 - Upon completion, carefully quench the reaction by slowly adding saturated aqueous ammonium chloride (NH_4Cl) solution at 0°C .
 - Extract the product with ethyl acetate (3 x 50 mL).
 - Wash the combined organic layers with water and brine, dry over Na_2SO_4 , filter, and concentrate.

- Purify the final product, 3,5-dimethyl-1,3-benzoxazol-2(3H)-one, by silica gel column chromatography (eluting with a gradient of ethyl acetate in hexane) to yield a pure solid.



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Caption: Two-step synthesis workflow for 3,5-dimethyl-1,3-benzoxazol-2(3H)-one.

Spectroscopic and Analytical Characterization

Predictive spectroscopic data is crucial for confirming the identity and purity of the synthesized compound. The following are expected values based on analyses of structurally similar compounds.^[11]^[12]^[13]

Technique	Expected Observations
¹ H NMR	Aromatic Protons: Three signals in the aromatic region (~6.8-7.2 ppm). A singlet for H-4, a doublet for H-6, and a doublet for H-7. N-Methyl Protons: A sharp singlet at ~3.3-3.5 ppm, integrating to 3H. C5-Methyl Protons: A sharp singlet at ~2.3-2.5 ppm, integrating to 3H.
¹³ C NMR	Carbonyl Carbon: A signal in the downfield region, ~154-156 ppm. Aromatic Carbons: Multiple signals between ~108-145 ppm. N-Methyl Carbon: A signal around ~28-30 ppm. C5-Methyl Carbon: A signal around ~20-22 ppm.
FT-IR (ATR)	C=O Stretch (Lactam): A strong, sharp absorption band at ~1750-1770 cm ⁻¹ . C-O-C Stretch: A band around ~1250 cm ⁻¹ . Aromatic C=C Stretch: Bands in the ~1600-1450 cm ⁻¹ region. C-H Stretch (sp ³): Bands just below 3000 cm ⁻¹ .
Mass Spec. (ESI+)	[M+H] ⁺ : Expected at m/z = 164.07. [M+Na] ⁺ : Expected at m/z = 186.05.

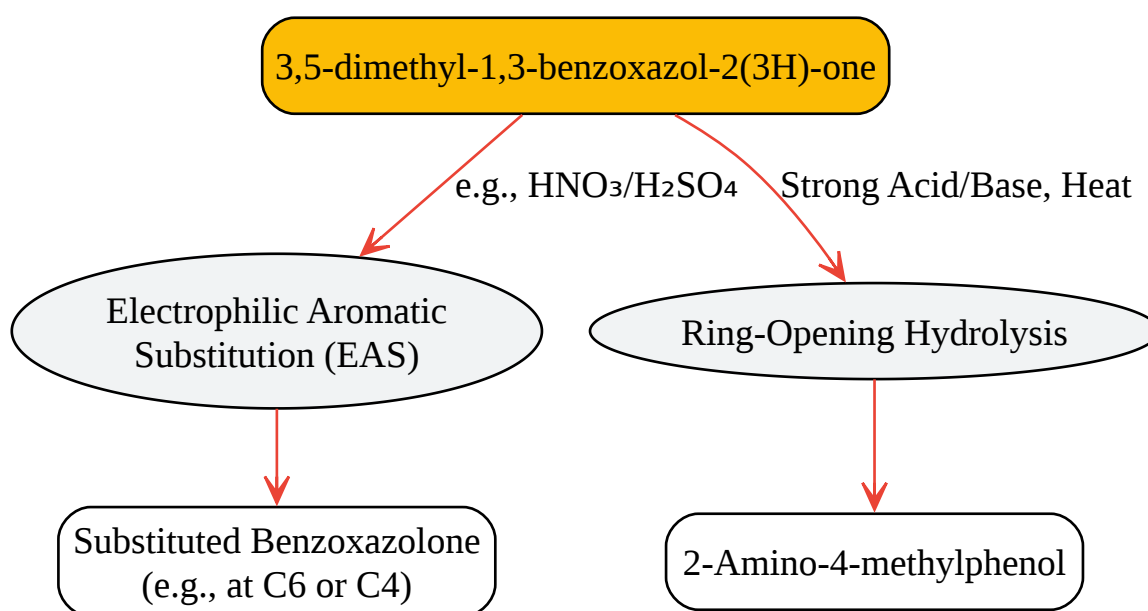
Chemical Reactivity and Mechanistic Insights

The reactivity of 3,5-dimethyl-1,3-benzoxazol-2(3H)-one is dominated by the characteristics of its fused ring system.

- Aromatic Ring:** The benzene portion of the molecule can undergo electrophilic aromatic substitution (e.g., nitration, halogenation). The directing effects will be governed by the activating, ortho-para directing methyl group (at C5) and the deactivating, meta-directing effect of the fused oxazolone ring.
- Lactam (Carbamate) Moiety:** The cyclic carbamate is generally stable. However, under harsh basic or acidic conditions, it can undergo hydrolysis to open the ring, yielding the parent 2-amino-4-methylphenol.^[14] The carbonyl group is not highly reactive towards nucleophiles

due to the delocalization of the nitrogen lone pair into the C=O bond, which gives it significant amide character.

- Methyl Groups: The C5-methyl group can potentially be oxidized under strong conditions. The N-methyl group is chemically robust.



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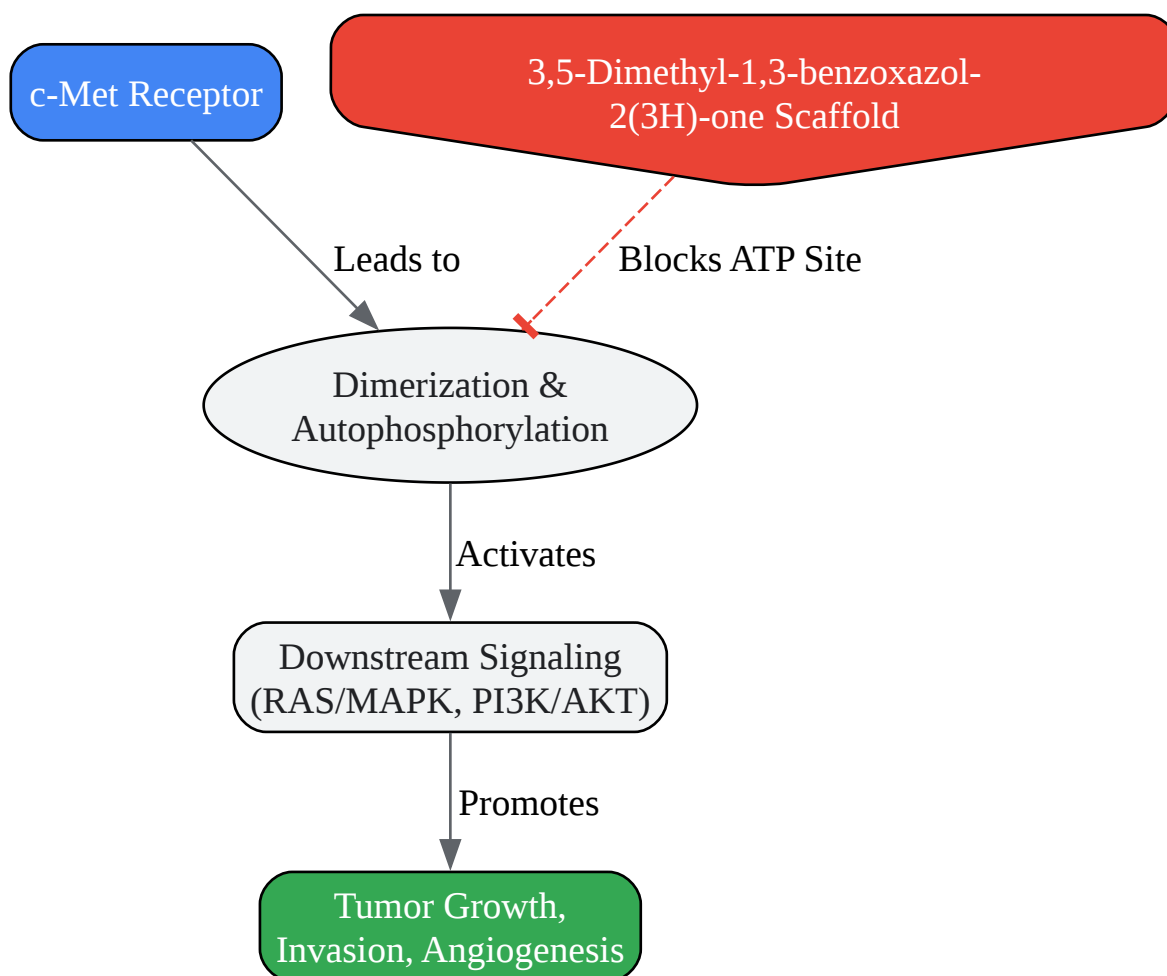
Caption: Key reactivity pathways for the 3,5-dimethyl-1,3-benzoxazol-2(3H)-one scaffold.

Applications in Drug Discovery: A Scaffold for c-Met Kinase Inhibitors

A primary area of interest for the benzoxazolone scaffold is in the development of kinase inhibitors for cancer therapy.^{[2][15]} Specifically, it has proven to be a valuable core for designing inhibitors of the c-mesenchymal-epithelial transition (c-Met) receptor tyrosine kinase.^[16]

The HGF/c-Met signaling pathway, when dysregulated, is a critical driver of tumor growth, invasion, and metastasis in numerous human cancers.^{[16][17]} Therefore, inhibiting c-Met is a highly validated therapeutic strategy. Small molecule inhibitors typically function by competing with ATP in the kinase domain's binding pocket.

The benzoxazolone scaffold is well-suited for this role. Its planar, bicyclic structure can engage in π - π stacking interactions with aromatic residues in the ATP binding site, serving as an effective "hinge-binding" motif.[15] The substituents at the N-3 and C-5 positions can be modified to extend into other pockets of the active site, thereby enhancing potency and selectivity. The 3,5-dimethyl substitution pattern represents a simple yet informative decoration of the core scaffold for initial structure-activity relationship (SAR) studies.



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Caption: Role of the benzoxazolone scaffold in blocking the c-Met signaling pathway.

Conclusion

3,5-Dimethyl-1,3-benzoxazol-2(3H)-one is a valuable chemical entity, not only as a distinct compound but as a representative of the pharmacologically powerful benzoxazolone class. Its

straightforward synthesis and the amenability of its core structure to chemical modification make it an excellent starting point for library synthesis and lead optimization campaigns. Its relevance as a scaffold for potent kinase inhibitors, such as those targeting c-Met, underscores its importance for professionals in drug discovery and development. This guide has provided the foundational chemical knowledge required to synthesize, characterize, and strategically employ this compound in a research setting.

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